

Personal protective equipment for handling 1H-Indazole-4-boronic acid

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Compound of Interest

Compound Name: *1H-Indazole-4-boronic acid*

Cat. No.: B591470

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Essential Safety and Handling Guide for 1H-Indazole-4-boronic acid

This guide provides crucial safety and logistical information for the handling and disposal of **1H-Indazole-4-boronic acid**, tailored for researchers, scientists, and professionals in drug development. Adherence to these procedures is vital for ensuring laboratory safety and operational integrity.

Chemical Identifier:

- Name: **1H-Indazole-4-boronic acid**
- CAS Number: 1023595-17-6[1]
- Molecular Formula: C₇H₇BN₂O₂[2]

Hazard Identification: **1H-Indazole-4-boronic acid** is classified as a hazardous substance. It is crucial to be aware of the following potential health effects:

- Causes skin irritation.[3][4]
- Causes serious eye irritation.[3][4]
- May cause respiratory irritation.[3][4]

- Harmful if swallowed.[5][6]

Personal Protective Equipment (PPE)

The following table summarizes the mandatory personal protective equipment required when handling **1H-Indazole-4-boronic acid**.

Body Part	Required PPE	Specifications
Eyes/Face	Safety Goggles or Face Shield	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4][7][8]
Hands	Chemical-resistant Gloves	Wear appropriate protective gloves to prevent skin exposure.[3][4][8] Nitrile or neoprene gloves are recommended.
Body	Laboratory Coat	Wear appropriate protective clothing to prevent skin exposure.[3][4][8]
Respiratory	NIOSH-approved Respirator	A respirator is recommended if ventilation is inadequate or when handling large quantities that may generate dust.[8]

Operational and Handling Plan

Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[4][9]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[4][8]

Step-by-Step Handling Protocol:

- Preparation: Before handling, ensure all required PPE is correctly worn. Prepare the work area by removing any unnecessary items and ensuring a clean, uncluttered space.
- Weighing and Transfer: Conduct all weighing and transfer operations within a chemical fume hood to control dust and vapor. Avoid generating dust.[\[4\]](#)
- In Case of Contact:
 - Skin Contact: Immediately wash the affected area with plenty of soap and water.[\[3\]](#)
Remove contaminated clothing.[\[8\]](#)
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids.[\[8\]](#) Seek immediate medical attention.
 - Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen.[\[3\]](#)[\[4\]](#)[\[8\]](#)
 - Ingestion: Do NOT induce vomiting.[\[8\]](#) Rinse the mouth with water and seek immediate medical attention.[\[9\]](#)
- Post-Handling: Thoroughly wash hands and any exposed skin with soap and water after handling is complete.[\[4\]](#)[\[9\]](#) Clean the work area and decontaminate any equipment used.

Storage and Disposal Plan

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[\[7\]](#)
- Some suppliers recommend a storage temperature of 2-8°C.[\[5\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.[\[4\]](#)[\[7\]](#)

Disposal:

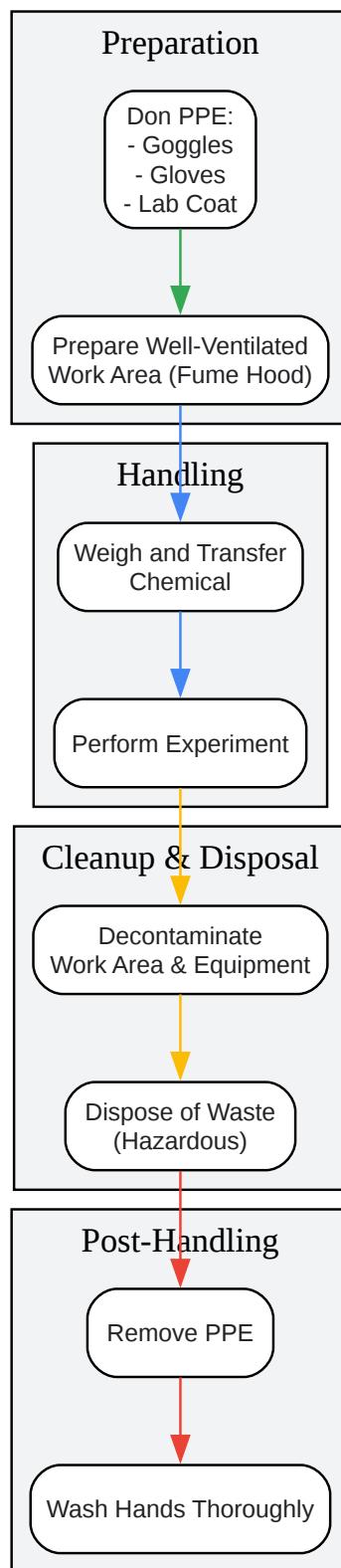
- Chemical Waste: Dispose of **1H-Indazole-4-boronic acid** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations. Do not dispose

of down the drain.

- **Empty Containers:** The first rinse of an empty container must be collected and disposed of as hazardous waste.[\[10\]](#) Subsequent rinses may be permissible for drain disposal, provided the pH is neutral (between 7-9) and there is no other chemical contamination.[\[10\]](#) For containers of highly toxic chemicals, the first three rinses must be collected as hazardous waste.[\[10\]](#)

Workflow and Safety Diagram

The following diagram illustrates the standard workflow for handling **1H-Indazole-4-boronic acid**, emphasizing critical safety checkpoints.

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